

Safety and Handling of MES Hemisodium Salt Powder: A Technical Guide

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Compound of Interest

Compound Name: MES hemisodium salt

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling considerations for 2-(N-morpholino)ethanesulfonic acid hemisodium salt (**MES hemisodium salt**) powder, a commonly used buffering agent in biological and biochemical research. Adherence to proper safety protocols is crucial to minimize risks and ensure a safe laboratory environment.

Chemical and Physical Properties

MES hemisodium salt is a white crystalline powder.^{[1][2]} Its properties make it suitable for a variety of biological applications, particularly in the pH range of 5.5 to 6.7.^{[1][2][3]}

Property	Value	Reference
CAS Number	117961-21-4	^{[1][3][4]}
Molecular Formula	C ₆ H ₁₃ NO ₄ S·0.5Na	^{[1][3]}
Molecular Weight	206.73 g/mol	^{[1][3]}
pKa (25 °C)	6.1	^{[1][2][3]}
Useful pH Range	5.5 - 6.7	^{[1][2][3]}
Solubility in Water	500 mg/mL	^{[1][2]}
Appearance	Crystalline powder	^{[1][2]}

Toxicological Data

The toxicological properties of **MES hemisodium salt** have not been exhaustively investigated. [5] However, available data and safety data sheets suggest that it should be handled with care, as it may cause irritation and sensitization. One safety data sheet classifies it as a hazardous substance, indicating it can be harmful if swallowed and may cause skin sensitization, as well as being irritating to the eyes, respiratory system, and skin.[6]

Endpoint	Result	Species	Method
Acute Oral Toxicity (LD50)	> 316 mg/kg	Quail	Not specified
Skin Irritation	Potential irritant	Not specified	Not specified
Eye Irritation	Potential irritant	Not specified	Not specified
Skin Sensitization	Potential sensitizer	Not specified	Not specified

Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **MES hemisodium salt** are not readily available in the public domain, the following are standard methodologies used to assess the endpoints listed above.

Draize Test (for Skin and Eye Irritation):

The Draize test, developed in 1944, is an acute toxicity test used to assess the irritation potential of substances.[7]

- Principle: A small amount of the test substance is applied to the skin or eye of a conscious, restrained animal, typically an albino rabbit.[7]
- Procedure (Eye Irritation): 0.1 mL of the substance is instilled into the conjunctival sac of one eye, with the other eye serving as a control. Observations for redness, swelling, discharge, and corneal opacity are made at specific intervals over a period of up to 21 days.[4][8]

- Procedure (Skin Irritation): A patch containing the test substance is applied to a shaved area of skin. The site is observed for erythema (redness) and edema (swelling) after a set exposure period.[\[7\]](#)
- Scoring: The severity of the reactions is scored according to a standardized system.[\[4\]](#) It is important to note that the use of the Draize test is controversial and its use has declined in favor of in vitro alternatives.[\[7\]](#)

Local Lymph Node Assay (LLNA) (for Skin Sensitization):

The LLNA is the preferred method for identifying chemicals that have the potential to cause skin sensitization.[\[9\]](#)

- Principle: The assay measures the proliferation of lymphocytes in the draining lymph nodes following topical application of the test substance to the ears of mice.[\[10\]](#)
- Procedure: The test substance is applied to the dorsum of both ears for three consecutive days.[\[11\]](#) On day five, radio-labeled thymidine is injected, and its incorporation into the DNA of proliferating lymphocytes in the auricular lymph nodes is measured.[\[11\]](#)
- Data Analysis: A Stimulation Index (SI) is calculated by comparing the proliferation in treated mice to that in control mice. An SI of 3 or greater is typically considered a positive result, indicating that the substance is a skin sensitizer.[\[10\]](#)[\[11\]](#) The EC3 value, which is the concentration that produces an SI of 3, is used to quantify the potency of the sensitizer.[\[10\]](#)

Potential Biological Effects and Signaling Pathways

While primarily used as a biologically inert buffer, some studies suggest that MES can have effects on cellular processes, particularly those involving reactive oxygen species (ROS).

A study on *Arabidopsis thaliana* demonstrated that MES buffer can suppress the generation of superoxide, a type of ROS, in the root apex.[\[6\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#) This effect is hypothesized to occur through the interaction of MES with peroxidases, enzymes involved in ROS homeostasis.[\[6\]](#)[\[13\]](#)

Caption: Postulated interaction of MES with peroxidase activity and its effect on superoxide generation.

In mammalian cells, ROS are crucial signaling molecules involved in a variety of cellular processes, including proliferation and differentiation.^{[14][15][16][17]} While direct studies on the effect of MES on ROS signaling in mammalian cells are lacking, its potential to interfere with ROS homeostasis, as observed in plants, should be a consideration for researchers, especially in sensitive cell culture and drug development applications.

Caption: Simplified overview of a generic ROS signaling pathway in mammalian cells.

Safe Handling and Experimental Workflows

Adherence to standard operating procedures for handling chemical powders is essential to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **MES hemisodium salt** powder:

- Eye Protection: Chemical splash goggles or safety glasses with side shields.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A NIOSH-approved respirator is required when dusts are generated.
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.

Caption: Basic workflow for the safe handling of **MES hemisodium salt** powder.

Engineering Controls

- Ventilation: Always handle **MES hemisodium salt** powder in a well-ventilated area. A chemical fume hood or other ventilated enclosure should be used when weighing or transferring the powder to minimize inhalation of dust.^[18]
- Eyewash and Safety Shower: An emergency eyewash station and safety shower must be readily accessible in the work area.^[18]

Handling Procedures

- Preparation: Designate a specific area for handling the powder. Ensure all necessary PPE and spill cleanup materials are readily available.
- Weighing: If possible, weigh the powder directly within a fume hood.[18] If a balance is located outside a hood, tare the container, add the powder to the container inside the hood, seal it, and then weigh it.[18]
- Dissolving: When preparing solutions, add the powder slowly to the solvent to avoid splashing and dust generation.
- Hygiene: Avoid contact with skin, eyes, and clothing.[18] Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[6][18] Do not eat, drink, or smoke in the laboratory.[6]

Storage

- Store **MES hemisodium salt** in a tightly closed container in a cool, dry, and well-ventilated area.[19]
- Keep away from incompatible materials such as strong oxidizing agents.[19][20]
- Segregate from other chemicals by hazard class.[12]

Emergency Procedures

Spills

- Minor Spills: For small spills, remove all ignition sources.[6] Use dry cleanup procedures to avoid generating dust.[6] Gently sweep or vacuum the spilled powder and place it in a sealed, labeled container for disposal.[19] Clean the spill area with soap and water.[19]
- Major Spills: Evacuate the area and restrict access.[21] Alert others in the vicinity. If the spill is large or in a poorly ventilated area, contact your institution's environmental health and safety department.

Exposure

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately remove contaminated clothing.[21] Rinse the affected skin area with plenty of water.[21]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[19] Seek immediate medical attention.[19]
- Ingestion: Do NOT induce vomiting. If the person is conscious, have them drink one or two glasses of water.[21] Seek medical attention.

Waste Disposal

Dispose of **MES hemisodium salt** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[6] Do not dispose of it down the drain or in the regular trash.[6] Waste should be collected in a clearly labeled, sealed container and disposed of through a licensed chemical waste disposal agency.[19]

Disclaimer: This guide is intended for informational purposes only and does not replace a comprehensive risk assessment that should be conducted by qualified personnel for specific laboratory procedures. Always consult the most recent Safety Data Sheet (SDS) from the supplier before handling any chemical.

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